

Toxicological Profile of 2,6-Dimethylnonane: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2,6-Dimethylnonane

CAS No.: 17302-28-2

Cat. No.: B096766

[Get Quote](#)

Disclaimer: Direct toxicological data for **2,6-Dimethylnonane** (CAS No. 17302-28-2) is limited in publicly available literature. This guide provides a comprehensive safety profile based on a read-across approach from structurally similar branched alkanes and hydrocarbon solvent streams (C9-C11 and C11-C15 isoalkanes). This approach is a scientifically accepted method for assessing the potential hazards of data-poor substances. All data presented should be interpreted with this context in mind.

This technical guide is intended for researchers, scientists, and drug development professionals, providing a summary of the available toxicological data and safety information for **2,6-Dimethylnonane** and its analogues.

Executive Summary

2,6-Dimethylnonane is a branched-chain alkane. Based on data from similar hydrocarbons, it is expected to have low acute toxicity via oral, dermal, and inhalation routes. The primary concern associated with similar low-viscosity hydrocarbons is aspiration, which can be fatal if the substance is swallowed and enters the airways. It is not anticipated to be a skin or eye

irritant, nor a skin sensitizer. Repeated exposure is not expected to cause systemic toxicity. There is no evidence to suggest that **2,6-Dimethylnonane** is genotoxic or carcinogenic.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	17302-28-2	[1]
Molecular Formula	C11H24	[1]
Molecular Weight	156.31 g/mol	[1]
Boiling Point	179 °C	[2]
Melting Point	-57.06 °C (estimate)	[2]
Density	0.7368 g/cm ³	[2]
Flash Point	107 °C	[2]
Vapor Pressure	1.2 mmHg at 25°C	[2]
LogP	5.6	[1]

Toxicological Data

Acute Toxicity

No specific acute toxicity data for **2,6-Dimethylnonane** were identified. However, for a category of C9-C14 aliphatic hydrocarbons with less than 2% aromatics, which includes similar isoalkanes, the acute toxicity is low by oral, dermal, and inhalation routes.[3][4] An acute oral toxicity study on an analogue chemical in Sprague-Dawley rats showed no deaths or signs of systemic toxicity at a dose of 2000 mg/kg body weight, leading to an LD50 of >2000 mg/kg bw. [5] For a hydrocarbon mixture of C9-C11 n-alkanes, isoalkanes, and cyclics, the dermal LD50 in rabbits was >5,000 mg/kg.[6]

Table 1: Acute Toxicity Data (Read-Across)

Endpoint	Species	Route	Value	Classification	Reference
Oral LD50	Rat	Gavage	> 2000 mg/kg bw	Low acute toxicity	[5]
Dermal LD50	Rabbit	Dermal	> 5000 mg/kg	Low acute toxicity	[6]
Inhalation LC50	Rat (est.)	Inhalation	20 - 50 mg/L	Low acute toxicity	[6]

A significant hazard for similar low-viscosity hydrocarbons is aspiration. If swallowed, the substance may enter the lungs and can be fatal.[5][7]

Skin and Eye Irritation

For the C9-C14 aliphatic hydrocarbon category, substances are not considered to be skin or eye irritants.[3][4] However, repeated exposure to similar hydrocarbon solvents may cause skin dryness or cracking.[6] An assessment of an analogue chemical (C8-18 branched and linear alkanes) found it to be slightly irritating to the skin and eyes.[5]

Skin Sensitization

Substances in the C9-C14 aliphatic hydrocarbon category are not considered dermal sensitizers.[3][4] An assessment of a C8-18 branched and linear alkane analogue also concluded that it is not a skin sensitizer.[5]

Repeated Dose Toxicity

No specific repeated-dose toxicity studies were found for **2,6-Dimethylnonane**. A 28-day repeated-dose oral toxicity study in rats with an analogue (C8-18 branched and linear alkanes) at doses up to 1000 mg/kg bw/day did not show any systemic toxicity.[5] Similarly, repeated inhalation exposure of rats to a C9-C14 aliphatic hydrocarbon fluid showed no target organ toxicity.[4]

Genotoxicity

No in vitro or in vivo genotoxicity data for **2,6-Dimethylnonane** were identified. However, for a hydrocarbon mixture of C9-C11 n-alkanes, isoalkanes, and cyclics, no mutagenic effects were observed.[8] An analogue chemical (C8-18 branched and linear alkanes) was tested for its potential to induce mutations in mouse lymphoma L5178Y cells and was not considered to be genotoxic.[5]

Table 2: Genotoxicity Data (Read-Across)

Assay	Test System	Metabolic Activation	Result	Reference
Bacterial Reverse Mutation Assay	S. typhimurium	With and without	Negative	[8]
In vitro Mammalian Cell Gene Mutation Test	Mouse Lymphoma L5178Y cells	With and without	Negative	[5]

Carcinogenicity

No carcinogenicity studies on **2,6-Dimethylnonane** were found. For the broader category of C9-C14 aliphatic hydrocarbons with less than 2% aromatics, no carcinogenicity studies were available.[3] Based on the lack of genotoxicity and the low toxicity profile of related substances, **2,6-Dimethylnonane** is not expected to be carcinogenic.

Reproductive and Developmental Toxicity

No reproductive or developmental toxicity studies were identified for **2,6-Dimethylnonane**. An assessment of a C8-18 branched and linear alkane analogue concluded that it is not likely to cause adverse effects on reproductive organs, embryotoxicity, or teratogenicity following repeated oral exposure up to 1000 mg/kg bw/day in rats.[5]

Experimental Protocols (Representative Examples)

The following are representative protocols for key toxicological studies, based on OECD guidelines, which would be appropriate for assessing the safety of **2,6-Dimethylnonane**.

Acute Oral Toxicity - OECD Test Guideline 423

- Test System: Female Sprague-Dawley CD rats.
- Method: A single dose is administered by oral gavage. The study starts with a dose of 2000 mg/kg bw to a group of three animals.
- Observations: Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weights are recorded weekly. A gross necropsy is performed on all animals at the end of the study.
- Endpoint: The median lethal dose (LD50) is determined.

In Vitro Skin Irritation - OECD Test Guideline 439 (Reconstructed Human Epidermis Test Method)

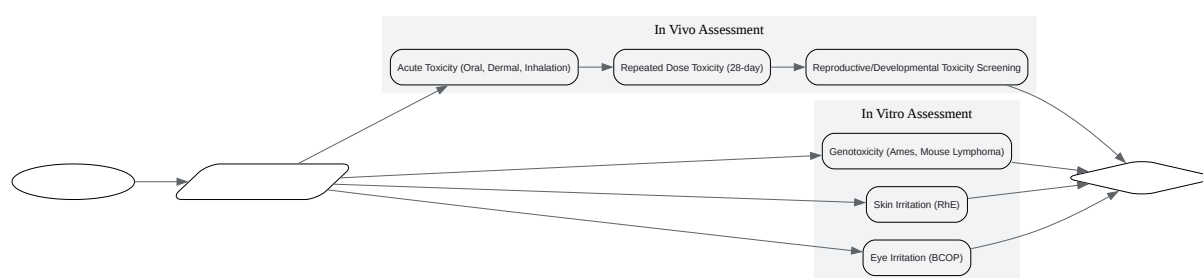
- Test System: A reconstructed human epidermis model.
- Method: The test chemical is applied topically to the skin tissue surface. After a defined exposure period, the chemical is removed by washing.
- Cell Viability: Cell viability is measured by the enzymatic conversion of MTT into a blue formazan salt, which is quantified by optical density.
- Endpoint: A chemical is identified as an irritant if the mean tissue viability is reduced below a certain threshold (e.g., 50%) compared to the negative control.

Bacterial Reverse Mutation Test (Ames Test) - OECD Test Guideline 471

- Test System: Salmonella typhimurium strains (e.g., TA98, TA100, TA1535, TA1537) and Escherichia coli strain (e.g., WP2 uvrA).
- Method: The test chemical, with and without an exogenous metabolic activation system (S9 mix), is incubated with the bacterial strains. The number of revertant colonies is counted.

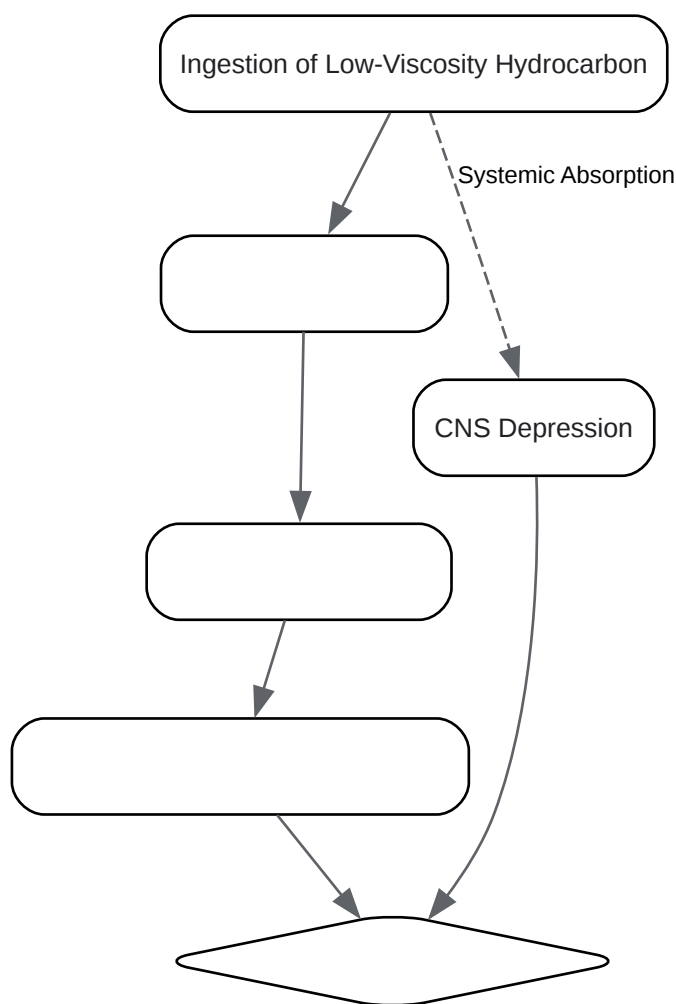
- Endpoint: A chemical is considered mutagenic if it causes a concentration-related increase in the number of revertant colonies over the background.

Visualizations



[Click to download full resolution via product page](#)

Caption: General workflow for the toxicological assessment of a chemical substance.



[Click to download full resolution via product page](#)

Caption: Simplified pathway of aspiration hazard for low-viscosity hydrocarbons.

Conclusion

While specific toxicological data for **2,6-Dimethylnonane** are not readily available, a read-across approach using data from structurally similar branched alkanes and hydrocarbon solvents provides a basis for a preliminary safety assessment. Based on this approach, **2,6-Dimethylnonane** is expected to have a low order of toxicity. The most significant acute hazard is likely aspiration if ingested. It is not expected to be a skin or eye irritant, a skin sensitizer, or to cause systemic toxicity with repeated exposure. Furthermore, there is no evidence to suggest genotoxic or carcinogenic potential. For a definitive risk assessment, substance-specific testing following established OECD guidelines would be required.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Dimethylnonane | C₁₁H₂₄ | CID 28457 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dimethylnonane | lookchem [lookchem.com]
- 3. santos.com [santos.com]
- 4. santos.com [santos.com]
- 5. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 6. multimedia.3m.com [multimedia.3m.com]
- 7. d347awuzx0kdse.cloudfront.net [d347awuzx0kdse.cloudfront.net]
- 8. cdn3.evostore.io [cdn3.evostore.io]
- To cite this document: BenchChem. [Toxicological Profile of 2,6-Dimethylnonane: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b096766/docs#toxicological-profile-of-2-6-dimethylnonane-an-in-depth-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)